

Personal protective equipment for handling 5-O-Methylnaringenin

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Compound of Interest

Compound Name: 5-O-Methylnaringenin

Cat. No.: B122524

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Essential Safety and Handling Guide for 5-O-Methylnaringenin

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-O-Methylnaringenin** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for **5-O-Methylnaringenin** is not fully established, it is classified as very toxic to aquatic life with long-lasting effects. Therefore, it is imperative to prevent its release into the environment. Standard laboratory chemical handling precautions should be strictly followed.

Minimum Required PPE:

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.[1][2]	Protects eyes from splashes and airborne particles.
Hand Protection	Disposable nitrile gloves.[1]	Provides a barrier against skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A buttoned lab coat.[1][2]	Protects skin and clothing from spills.
Footwear	Closed-toe shoes.[3]	Prevents injuries from dropped objects or spills.

Caption: Workflow for selecting and using Personal Protective Equipment (PPE).

Safe Handling and Operational Plan

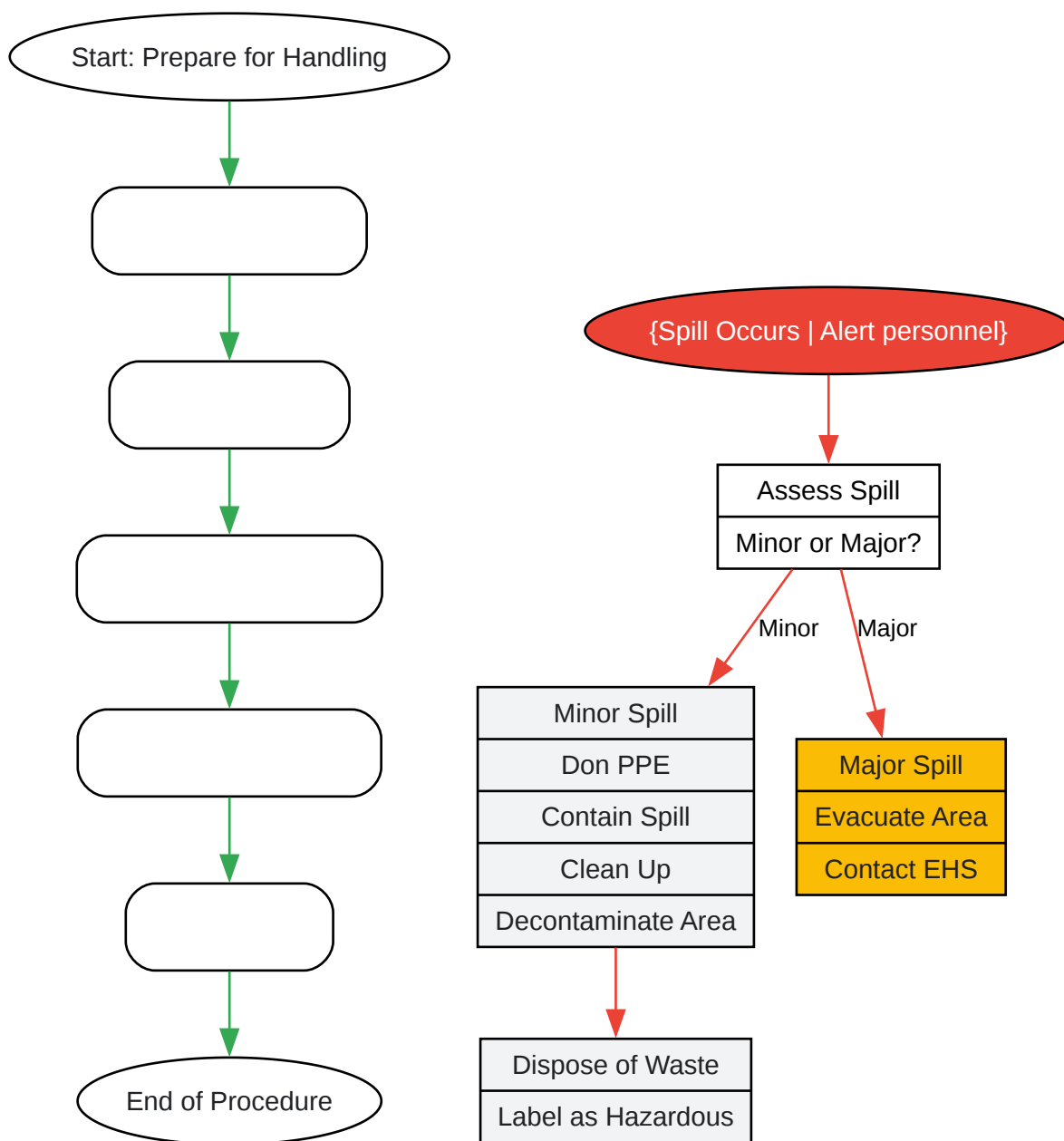
2.1. Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust or aerosols, a fume hood is recommended.

2.2. Procedural Guidance:

- Avoid Inhalation and Contact: Do not smell or taste the chemical.[4] Avoid direct contact with skin and eyes.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[4] Do not eat, drink, or apply cosmetics in the laboratory.[4]
- Weighing: When weighing the powdered compound, do so in an area with minimal air currents or in a weighing enclosure to prevent dispersal.

- **Solution Preparation:** As flavonoids can be sensitive to light and oxidation, prepare solutions in low-light conditions and consider using amber vials.[5] For dissolution, use appropriate solvents as determined by your experimental protocol and prepare single-use aliquots to avoid repeated freeze-thaw cycles.[5]



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